

# Preparation of JJO-1 Stock Solution: An Application Note and Protocol

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	JJO-1
CAS No.:	16722-44-4
Cat. No.:	B1672959

[Get Quote](#)

For research use only. Not for use in diagnostic procedures.

## Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution for **JJO-1**, a bi-quinoline that functions as an allosteric activator of AMP-activated protein kinase (AMPK).[1] Accurate preparation of this stock solution is critical for ensuring experimental reproducibility and obtaining reliable results in studies related to metabolic diseases such as obesity and type 2 diabetes.[2]

## Introduction

**JJO-1** is a valuable research tool for investigating the AMPK signaling pathway. It allosterically activates all AMPK  $\alpha\beta\gamma$  isoforms, with the exception of those containing the  $\gamma3$  subunit, in an ATP-sensitive manner.[1] To facilitate its use in various in vitro and cell-based assays, a consistently prepared and properly stored stock solution is essential. This protocol outlines the necessary steps to achieve a stable and accurate **JJO-1** stock solution.

## Quantitative Data Summary

For accurate and reproducible experimental results, it is imperative to use precise measurements when preparing the **JJO-1** stock solution. The following table summarizes the key quantitative data for **JJO-1**.

Parameter	Value	Reference
CAS Number	16722-44-4	[1]
Molecular Formula	C19H13N3	[1]
Molecular Weight	283.33 g/mol	[1]
EC50 for AMPK activation	1.8 $\mu$ M	[2][3]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	
Recommended Stock Concentration	10 mM - 50 mM	
Short-term Storage	0 - 4°C (days to weeks)	[1]
Long-term Storage	-20°C (months to years)	[1]

## Experimental Protocol

This protocol details the steps for preparing a 10 mM stock solution of **JJO-1**. The concentration can be adjusted based on specific experimental needs by modifying the mass of **JJO-1** and the volume of the solvent accordingly.

## Materials

- **JJO-1** powder (CAS: 16722-44-4)
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile filter tips

## Procedure

- Pre-weighing Preparations:
  - Bring the **JJO-1** powder and anhydrous DMSO to room temperature before opening to prevent condensation.
  - Ensure the analytical balance is calibrated and level.
- Calculating the Required Mass of **JJO-1**:
  - To prepare a 10 mM stock solution, the required mass of **JJO-1** can be calculated using the following formula:
    - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - For example, to prepare 1 mL of a 10 mM stock solution:
    - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 283.33 \text{ g/mol} \times 1000 \text{ mg/g} = 2.83 \text{ mg}$
- Weighing **JJO-1**:
  - Carefully weigh out the calculated amount of **JJO-1** powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube or amber vial.
- Dissolving **JJO-1**:
  - Add the desired volume of anhydrous DMSO to the tube containing the **JJO-1** powder.
  - Vortex the solution thoroughly until the **JJO-1** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage:

- Once the **JJO-1** is fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile, light-protected (amber) microcentrifuge tubes or vials. This practice minimizes contamination and degradation from repeated freeze-thaw cycles.
- For short-term storage (days to weeks), store the aliquots at 0 - 4°C.[1]
- For long-term storage (months to years), store the aliquots at -20°C.[1]

## Safety Precautions

- **JJO-1** is for research use only and is not intended for human or veterinary use.[1]
- Standard laboratory safety practices should be followed, including the use of personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses.
- Handle **JJO-1** powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Dispose of waste according to institutional and local regulations.

## Diagrams

Caption: Workflow for **JJO-1** Stock Solution Preparation.

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- [1. medkoo.com](https://www.medkoo.com) [medkoo.com]
- [2. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [3. JJO-1 | AMPK激活剂 | MCE](https://www.medchemexpress.cn) [medchemexpress.cn]
- To cite this document: BenchChem. [Preparation of JJO-1 Stock Solution: An Application Note and Protocol]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1672959/docs#preparation-of-jjo-1-stock-solution-an-application-note-and-protocol\]](https://www.benchchem.com/product/b1672959/docs#preparation-of-jjo-1-stock-solution-an-application-note-and-protocol)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)